

comparing the explosive properties of EDDP with other primary explosives

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Compound of Interest

Compound Name: *Ethane-1,2-diamine; bis(perchloric acid)*

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A Comparative Analysis of Primary Explosive Properties

An Important Clarification on the Acronym "EDDP"

Before proceeding, it is crucial to address an ambiguity in the term "EDDP." This acronym is commonly used for two distinct chemical compounds:

- 2-ethylidene-1,5-dimethyl-3,3-diphenylpyrrolidine: This is the primary metabolite of methadone, a synthetic opioid used in pain management and addiction treatment. It is not an explosive material.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Ethyl 2,2-di(4-nitrophenyl)propanoate: This is a high-performance, melt-castable secondary explosive.

This guide focuses on primary explosives, which are highly sensitive materials used in small quantities to initiate less sensitive secondary explosives.[\[4\]](#) Examples include Lead Azide and Diazodinitrophenol (DDNP).[\[5\]](#)[\[6\]](#) Since the explosive EDDP is a secondary explosive, it is fundamentally different from the materials requested for comparison. Therefore, this guide will focus on a comparative analysis of established primary explosives to accurately fulfill the user's request for information on this specific class of energetic materials.

Primary explosives are a critical component in nearly all explosive trains, serving as the link between an initial stimulus (like impact, friction, or heat) and the detonation of a more stable, powerful secondary explosive. The ideal primary explosive offers a reliable initiation capability while maintaining a sufficient margin of safety for handling and transport. This guide provides a comparative overview of the key performance and sensitivity properties of three historically significant primary explosives: Lead Azide (LA), Diazodinitrophenol (DDNP), and Mercury Fulminate (MF).

Quantitative Comparison of Explosive Properties

The following table summarizes key performance and sensitivity data for the selected primary explosives. Lower values for impact and friction sensitivity indicate a higher degree of sensitivity (i.e., more dangerous to handle).

Property	Lead Azide (LA)	Diazodinitrophenol (DDNP)	Mercury Fulminate (MF)
Impact Sensitivity (J)	2.5 - 4.0[5][7]	1.0[5]	0.3 - 2.0[8]
Friction Sensitivity (N)	0.1 - 1.0[5][9]	24.7[5]	6.5 - 7.5[8]
Detonation Velocity (m/s)	~5,000[10]	6,900 - 7,100[6][11]	~5,000[10]
Density (g/cm ³)	4.70[7]	1.63[11]	4.42
Ignition Temp. (°C)	315 - 360[12]	~172[6]	~170

Experimental Protocols

The data presented above are derived from standardized experimental tests designed to quantify the sensitivity and performance of energetic materials.

Impact Sensitivity: BAM Fallhammer Test

The BAM Fallhammer test is a widely used method to determine the sensitivity of a substance to impact.[13][14]

- **Apparatus:** The device consists of a solid steel base, a guide column, and a series of drop weights (e.g., 1 kg, 5 kg, 10 kg) that can be released from various heights.[\[15\]](#)[\[16\]](#) The sample is placed in a small steel collar assembly on an anvil.
- **Procedure:** A small, measured amount of the explosive substance (typically around 40 mm³) is confined within the testing apparatus. A specified weight is dropped from a set height, delivering a known amount of impact energy (in Joules) to the sample.[\[14\]](#) The test is repeated multiple times at various heights.
- **Interpretation:** The result is often reported as the impact energy with a 50% probability of initiation (H50) or the minimum energy required to cause a detonation or decomposition.[\[13\]](#) [\[17\]](#) A lower impact energy value signifies greater sensitivity.

Friction Sensitivity: BAM Friction Test

This test measures a material's sensitivity to frictional stimuli, a common cause of accidental explosions.[\[18\]](#)

- **Apparatus:** The device consists of a stationary porcelain pin and a motor-driven, movable porcelain plate, both with a specified surface roughness.[\[18\]](#)[\[19\]](#) A loading arm with various weights applies a controlled force to the pin against the sample on the plate.[\[20\]](#)
- **Procedure:** A small sample (approximately 10 mm³) is placed on the porcelain plate.[\[19\]](#) The loading arm applies a specific force (in Newtons), and the plate is moved back and forth under the pin over a distance of 10 mm.[\[18\]](#) The test is conducted six times for each force level.
- **Interpretation:** The result is the lowest load at which a flame, crackle, or explosion is observed.[\[19\]](#)[\[21\]](#) A lower force value indicates greater sensitivity to friction.

Detonation Velocity Measurement

Detonation velocity is the speed at which the detonation shock wave propagates through the explosive and is a key indicator of its performance and brisance (shattering effect).[\[11\]](#)[\[22\]](#)

- **Methodology (Example: Dautriche Method):** This is a classic method for measuring detonation velocity. A column of the explosive is prepared in a tube of a specific diameter. A

detonating cord of a known detonation velocity is inserted into two different points along the explosive column, with the ends of the cord meeting at a lead plate.

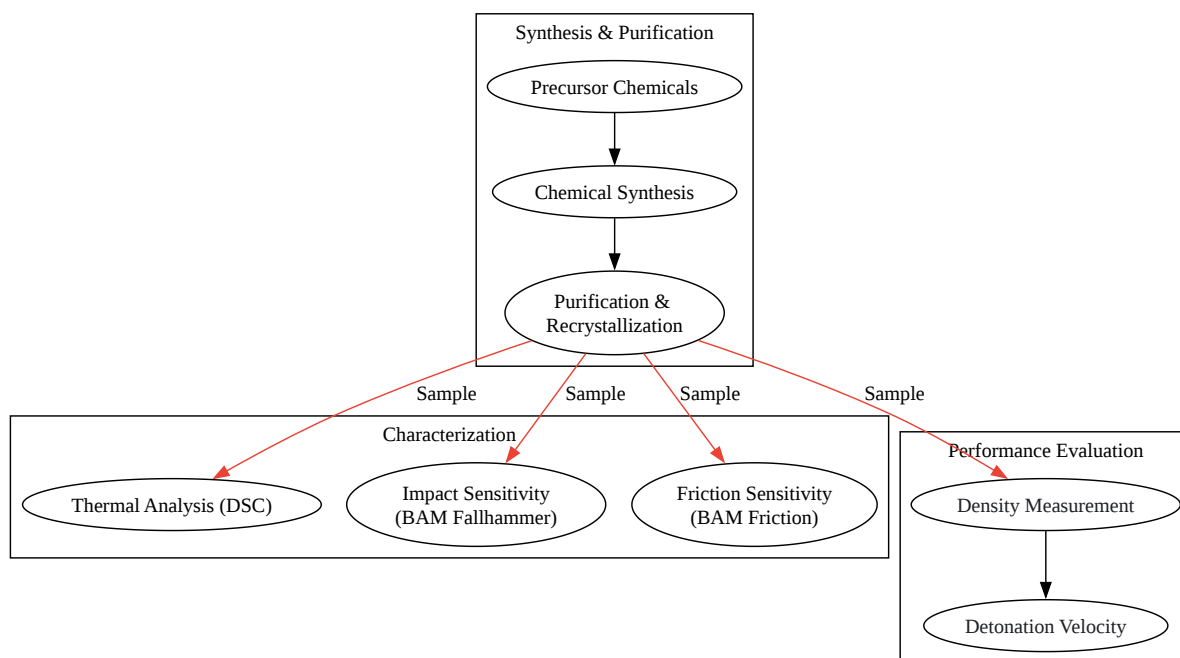
- Procedure: When the explosive column is initiated, the detonation wave triggers the detonating cord at two distinct moments in time. The two shock waves from the cord travel towards each other and collide on the lead plate, leaving a distinct mark.
- Calculation: The position of this mark allows for the calculation of the time difference it took for the main detonation to travel between the two insertion points in the explosive column. From this time and the known distance, the detonation velocity is calculated.[\[22\]](#)

Thermal Stability Analysis

Thermal analysis is used to determine the temperature at which an explosive begins to decompose, which is critical for assessing its safety during storage and handling.[\[23\]](#)

- Methodology (Example: Differential Scanning Calorimetry - DSC): DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference.
- Procedure: A small sample of the explosive is placed in a crucible and heated at a constant rate (e.g., 10 °C/min).[\[23\]](#)
- Interpretation: An exothermic event (release of heat) will appear as a peak on the DSC scan. The onset temperature of this peak is considered the decomposition temperature, indicating the beginning of thermal instability.[\[12\]](#)

Visualizations



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{rank=same; origin; xaxis} } DOT Caption: Conceptual comparison of primary explosives.

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